

# An In-Depth Technical Guide to 1-Bromo-3-hydroxynaphthalene: Structure and Characterization

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## Compound of Interest

Compound Name: 1-Bromo-3-hydroxynaphthalene

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## Abstract

**1-Bromo-3-hydroxynaphthalene**, systematically known as 4-bromonaphthalen-2-ol, is a halogenated aromatic compound of significant interest in organic synthesis and medicinal chemistry. Its naphthalene scaffold, functionalized with both a hydroxyl and a bromo group, provides a versatile platform for the construction of more complex molecular architectures. This technical guide provides a comprehensive overview of the structure, characterization, and synthesis of **1-Bromo-3-hydroxynaphthalene**, with a focus on its applications as a building block in the development of pharmacologically active molecules. Detailed experimental protocols and tabulated spectral data are presented to serve as a practical resource for researchers in the field.

## Chemical Structure and Identification

**1-Bromo-3-hydroxynaphthalene** is a disubstituted naphthalene derivative. The bromine atom is located at the 1-position, and the hydroxyl group is at the 3-position of the naphthalene ring system.

Table 1: Chemical Identifiers for **1-Bromo-3-hydroxynaphthalene**

Identifier	Value
IUPAC Name	4-bromonaphthalen-2-ol[1]
CAS Number	5498-31-7[1]
Molecular Formula	C <sub>10</sub> H <sub>7</sub> BrO[1]
Molecular Weight	223.07 g/mol [1]
SMILES	<chem>Oc1cc(Br)c2ccccc2c1</chem>
InChI Key	PQNQMYMGUXGWTG-UHFFFAOYSA-N
Synonyms	4-Bromo-2-naphthol

## Physicochemical Properties

The physical and chemical properties of **1-Bromo-3-hydroxynaphthalene** are essential for its handling, storage, and application in chemical reactions.

Table 2: Physicochemical Data for **1-Bromo-3-hydroxynaphthalene**

Property	Value
Appearance	Solid
Melting Point	117-120 °C
Boiling Point	130-132 °C at 1 mmHg

## Synthesis of 1-Bromo-3-hydroxynaphthalene

The synthesis of **1-Bromo-3-hydroxynaphthalene** can be achieved through the electrophilic bromination of 2-naphthol. The hydroxyl group of 2-naphthol is an activating ortho-, para-director. Direct bromination will lead to substitution at the 1-position (ortho) and 3-position (para). To selectively obtain the 1-bromo isomer, careful control of reaction conditions is necessary. A general procedure, adapted from the synthesis of related bromonaphthols, is presented below.[2][3]

## Experimental Protocol: Bromination of 2-Naphthol

This protocol is a representative method for the synthesis of bromonaphthols and may be adapted for the specific synthesis of **1-Bromo-3-hydroxynaphthalene**.

Materials:

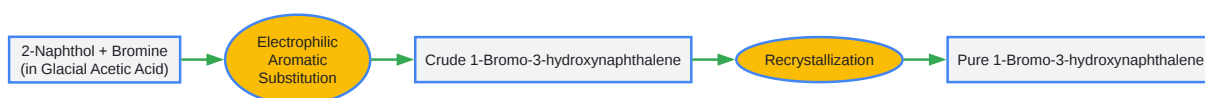
- 2-Naphthol
- Glacial Acetic Acid
- Bromine
- Water
- Stirring apparatus
- Dropping funnel
- Reflux condenser
- Cooling bath
- Filtration apparatus

Procedure:

- In a round-bottomed flask equipped with a dropping funnel and a reflux condenser, dissolve 2-naphthol (1 mole) in glacial acetic acid.[2]
- From the dropping funnel, add a solution of bromine (2 moles) in glacial acetic acid dropwise with stirring. The reaction is exothermic and the flask should be cooled as needed to control the reaction rate.[2]
- After the addition is complete, stir the mixture at room temperature until the reaction is complete (monitoring by TLC is recommended).
- Add water to the reaction mixture to precipitate the crude product.[2]

- Collect the precipitate by filtration and wash with cold water.<sup>[2]</sup>
- The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol/water mixture) to yield **1-Bromo-3-hydroxynaphthalene**.

Logical Flow of Synthesis:



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Caption: Synthetic workflow for **1-Bromo-3-hydroxynaphthalene**.

## Spectroscopic Characterization

The structural elucidation of **1-Bromo-3-hydroxynaphthalene** is confirmed through various spectroscopic techniques. The following tables summarize the expected and reported spectral data.

### <sup>1</sup>H Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 3: <sup>1</sup>H NMR Spectral Data of **1-Bromo-3-hydroxynaphthalene**

Chemical Shift ( $\delta$ , ppm)	Multiplicity	Integration	Assignment
Data not available in search results			

### <sup>13</sup>C Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 4: <sup>13</sup>C NMR Spectral Data of **1-Bromo-3-hydroxynaphthalene**

Chemical Shift ( $\delta$ , ppm)	Assignment
Data not available in search results	

## Infrared (IR) Spectroscopy

Table 5: IR Spectral Data of **1-Bromo-3-hydroxynaphthalene**

Wavenumber ( $\text{cm}^{-1}$ )	Intensity	Assignment
Data not available in search results		

## Mass Spectrometry (MS)

The mass spectrum of **1-Bromo-3-hydroxynaphthalene** will exhibit a characteristic isotopic pattern for the molecular ion due to the presence of the two naturally occurring isotopes of bromine,  $^{79}\text{Br}$  and  $^{81}\text{Br}$ , in nearly a 1:1 ratio.

Table 6: Mass Spectrometry Data of **1-Bromo-3-hydroxynaphthalene**

m/z	Relative Intensity	Assignment
Data not available in search results		

## Applications in Drug Development

The naphthalene scaffold is a privileged structure in medicinal chemistry, appearing in numerous approved drugs.<sup>[4]</sup> The presence of both a hydroxyl and a bromo group in **1-Bromo-3-hydroxynaphthalene** makes it a valuable intermediate for the synthesis of a variety of pharmacologically active compounds. These functional groups serve as handles for further chemical modifications, allowing for the exploration of structure-activity relationships.

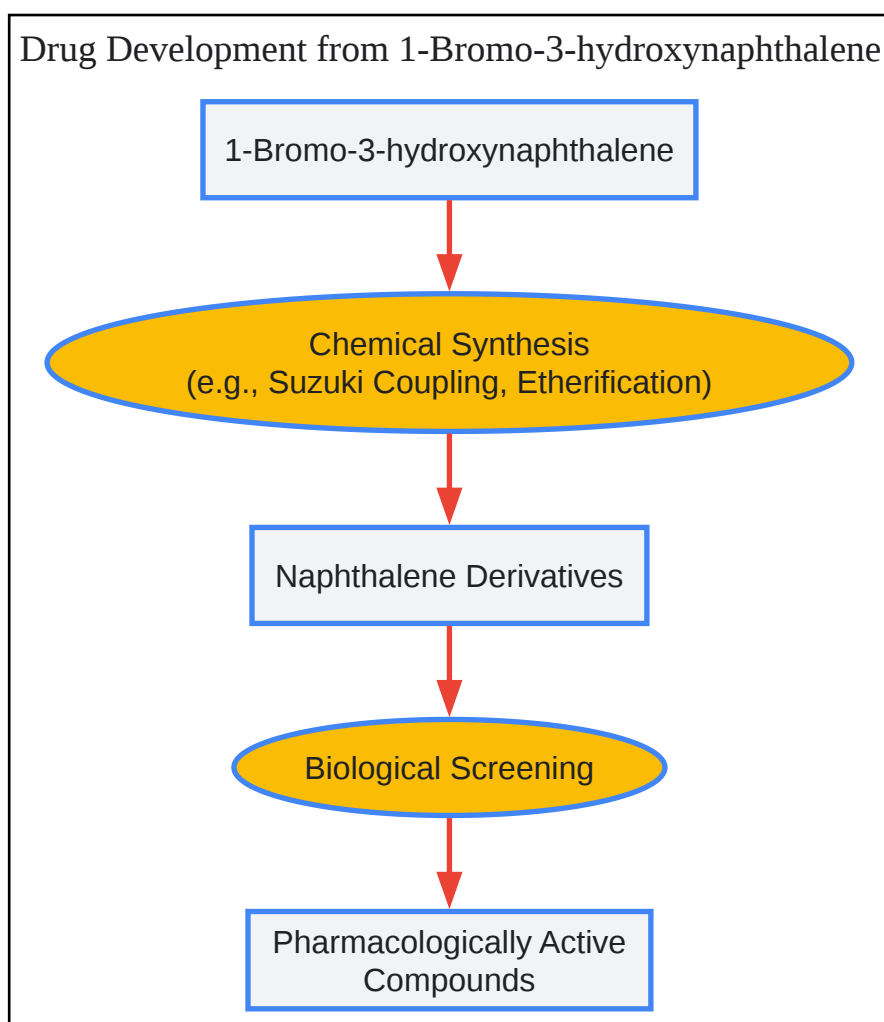
## Building Block for Bioactive Molecules

**1-Bromo-3-hydroxynaphthalene** can be utilized as a starting material for the synthesis of derivatives with potential therapeutic applications, including but not limited to:

- Anticancer agents: The naphthalene core is found in several anticancer drugs.[4]
- Antimicrobial compounds: Naphthalene derivatives have shown promise as antibacterial and antifungal agents.[4]
- Anti-inflammatory drugs: The scaffold is present in non-steroidal anti-inflammatory drugs (NSAIDs) like Naproxen.[4]

A notable application is the use of 4-bromo-2-naphthalenol in the preparation of pyrazole derivatives which act as inhibitors of the macrophage migration inhibitory factor (MIF), a protein implicated in inflammatory diseases.

Signaling Pathway Implication:



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Caption: Drug development workflow utilizing **1-Bromo-3-hydroxynaphthalene**.

## Conclusion

**1-Bromo-3-hydroxynaphthalene** is a key synthetic intermediate with significant potential in the field of drug discovery and development. Its well-defined structure and reactive functional groups allow for its incorporation into a wide range of complex molecules with diverse biological activities. This guide has provided a summary of its chemical and physical properties, a representative synthetic approach, and an overview of its potential applications. Further research into the synthesis of novel derivatives and their pharmacological evaluation is warranted to fully exploit the potential of this versatile building block.

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## References

- 1. 4-Bromo-2-naphthol | C<sub>10</sub>H<sub>7</sub>BrO | CID 12115596 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. youtube.com [youtube.com]
- 4. Naphthalene, a versatile platform in medicinal chemistry: Sky-high perspective - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-Bromo-3-hydroxynaphthalene: Structure and Characterization]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1280799#1-bromo-3-hydroxynaphthalene-structure-and-characterization]

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